

sodium dihydrogen phosphate monohydrate

CAS number and safety data

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Compound of Interest

Compound Name: *Sodium dihydrogen phosphate monohydrate*

Cat. No.: *B127411*

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A Technical Guide to Sodium Dihydrogen Phosphate Monohydrate

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the chemical identity and safety data for **Sodium Dihydrogen Phosphate Monohydrate**. The information is compiled from various safety data sheets and chemical databases to ensure accuracy and relevance for laboratory and research applications.

Chemical Identification

Sodium dihydrogen phosphate monohydrate, also known as monosodium phosphate monohydrate, is a chemical compound with the linear formula $\text{NaH}_2\text{PO}_4 \cdot \text{H}_2\text{O}$.^[1] It is widely used in laboratory and analytical settings, as well as in the development of pharmaceutical drug delivery systems.^{[1][2][3]}

- Chemical Name: **Sodium Dihydrogen Phosphate Monohydrate**
- Synonyms: Monosodium phosphate monohydrate, Sodium phosphate monobasic monohydrate^{[1][4]}
- CAS Number: 10049-21-5^{[1][2][3][4][5][6]}

- EC Number: 231-449-2[1][2][5]
- Molecular Formula: $\text{NaH}_2\text{PO}_4 \cdot \text{H}_2\text{O}$ [1][3][7]
- Molecular Weight: 137.99 g/mol [1][7]

Safety and Hazard Information

According to Regulation (EC) No 1272/2008 (CLP) and the Globally Harmonized System (GHS), **sodium dihydrogen phosphate monohydrate** is generally not classified as a hazardous substance.[2][3][8][9] Consequently, GHS pictograms and hazard statements are often not required.[2][9] However, some suppliers may classify it as causing skin, eye, and respiratory irritation under specific conditions.[10] It is non-combustible and does not present a significant fire or explosion hazard.[7][10][11]

Quantitative Safety and Physical Data

The following table summarizes the key quantitative data for **sodium dihydrogen phosphate monohydrate**.

Parameter	Value	Reference(s)
Acute Toxicity		
LD50 Oral (Rat)	> 2,000 mg/kg	[5]
LD50 Dermal (Rabbit)	> 7,940 mg/kg	[12]
LC50 Inhalation (Rat, 4h)	> 0.83 mg/L	[12]
Physical Properties		
Appearance	White Crystalline Solid	[1][7]
pH (50 g/L in H ₂ O, 25°C)	4.1 - 4.5	[7][13]
Decomposition Temperature	> 100 °C	[7][13]
Density (20°C)	2.04 g/cm ³	[5][13]
Bulk Density	~880 kg/m ³	[13]
Water Solubility (20°C)	850 g/L	[1][5][13]
Stability		
Reactivity	Violent reaction with strong acids.[2][3]	[2][3]
Incompatible Materials	Strong oxidizing agents, highly alkaline or acidic materials.[5][7]	[5][7]
Hazardous Decomposition	Oxides of phosphorus and sodium oxides upon heating.[7]	[7]

Experimental Protocols

The toxicological data presented in the safety data sheets are typically derived from standardized testing methodologies. For instance, inhalation toxicity data (LC50) is often obtained following protocols such as the OECD Test Guideline 403.[12] These guidelines provide detailed experimental procedures for assessing the potential hazards of chemical

substances. Dermal toxicity data is referenced from resources like the IUCLID (International Uniform Chemical Information Database).[12] These standardized protocols ensure that the generated data is reproducible and reliable for risk assessment.

Handling, Storage, and First Aid

5.1 Handling and Storage For safe handling, it is recommended to use personal protective equipment (PPE) such as protective gloves and safety glasses.[10] Handling should occur in a well-ventilated area to avoid dust formation and inhalation.[7][8][10] General occupational hygiene practices, such as washing hands after use and not eating or drinking in work areas, should be followed.[8]

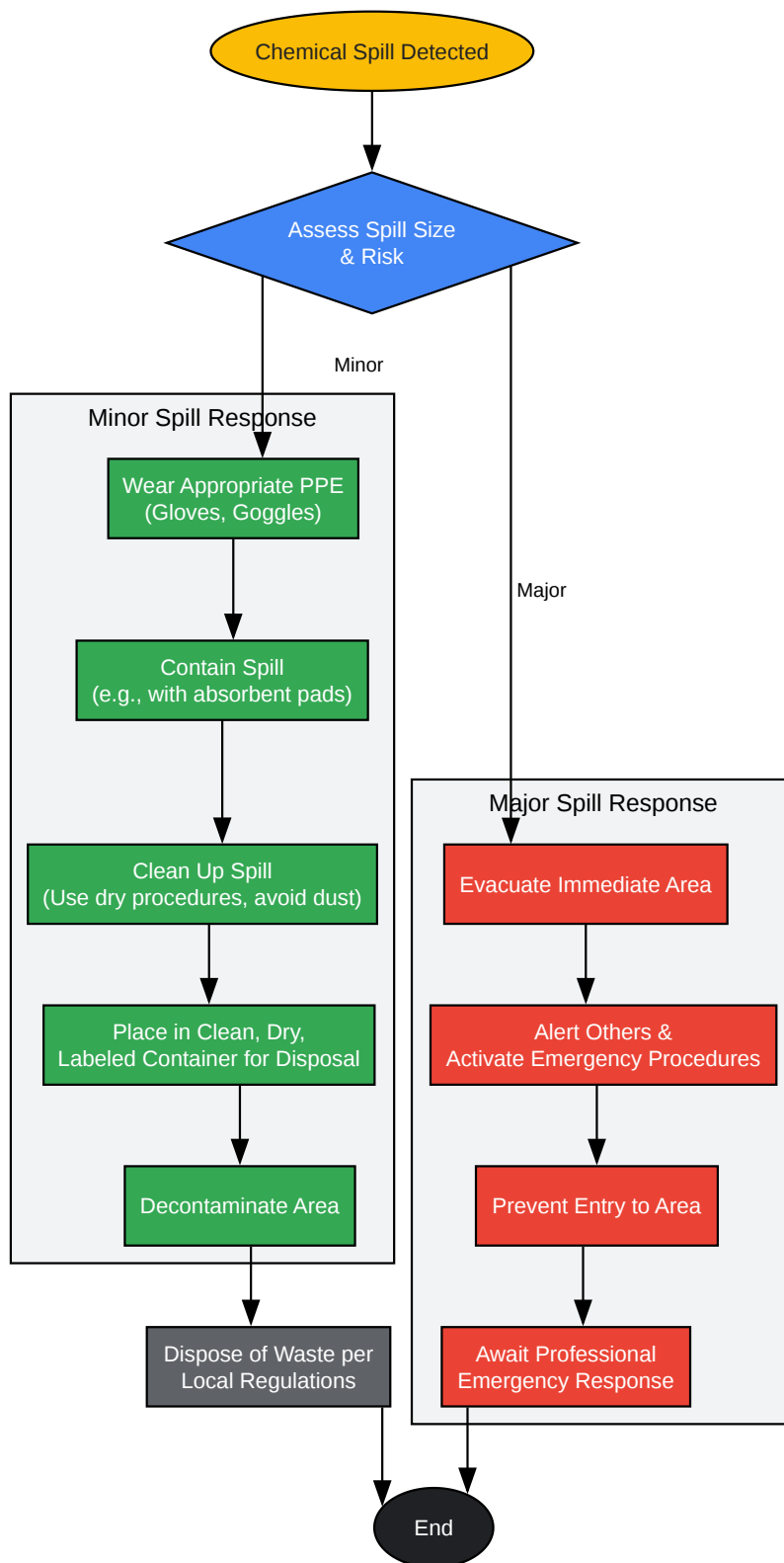
The substance should be stored in a dry place with the container tightly closed.[2][3][12]

5.2 First Aid Measures A summary of first aid procedures is provided below:

- **Eye Contact:** Rinse cautiously with water for several minutes. If contact lenses are present, remove them if easy to do so. Continue rinsing. If irritation persists, seek medical attention. [8][10]
- **Skin Contact:** Wash the affected area with plenty of soap and water.[8] If skin irritation occurs, seek medical advice.[10]
- **Inhalation:** Remove the person to fresh air and keep them comfortable for breathing.[10]
- **Ingestion:** Rinse the mouth with water. Call a doctor if you feel unwell.[3][8]

Spill Management Workflow

In the event of an accidental release, a structured response is crucial to ensure safety and minimize environmental impact. The following diagram outlines a general workflow for managing a chemical spill.



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Caption: Logical workflow for responding to a chemical spill event.

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